

Essential Safety and Logistics for Handling 11-Oxomogroside II A1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Oxomogroside II A1

Cat. No.: B15566241

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **11-Oxomogroside II A1** in a laboratory setting. The following procedural guidance is based on general laboratory safety protocols for compounds with limited available hazard information.

Chemical and Physical Properties

Limited data is available for the specific properties of **11-Oxomogroside II A1**. The information below has been compiled from available scientific literature.

Property	Value
CAS Number	942612-74-0[1]
Molecular Formula	C42H70O14[1]
Formula Weight	799.01[1]
Predicted Boiling Point	917.8±65.0 °C[1]
Predicted Density	1.33±0.1 g/cm3 [1]
Predicted pKa	12.88±0.70
Source	Isolated from the ethanol extract of Luo Han Guo fruit (Siraitia grosvenorii)

Note: The extract of *Siraitia grosvenorii* is generally recognized as safe (GRAS) by the U.S. Food and Drug Administration (FDA). However, the specific toxicity of purified **11-Oxomogroside II A1** has not been fully characterized. Therefore, it is prudent to handle it with care, assuming it may be a potential irritant.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure personal safety.

- **Eye Protection:** Safety glasses with side shields or goggles should be worn at all times in the laboratory where chemicals are handled.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn when handling the compound. Inspect gloves for any tears or punctures before use.
- **Body Protection:** A standard laboratory coat must be worn to protect against spills. Ensure the coat is fully buttoned.
- **Respiratory Protection:** While not generally required for small quantities of non-volatile solids, a dust mask or respirator may be appropriate if there is a risk of generating airborne dust.

Operational Plan: Handling and Storage

Follow these step-by-step procedures for the safe handling and storage of **11-Oxomogroside II A1**.

- **Preparation:**
 - Ensure the work area, typically a chemical fume hood or a designated clean bench space, is clean and uncluttered.
 - Assemble all necessary equipment (e.g., spatulas, weighing paper, vials, solvent) before handling the compound.
 - Don the appropriate personal protective equipment as outlined above.
- **Handling:**

- When weighing or transferring the solid, perform the task over a contained surface to easily manage any spills.
- Avoid creating dust. Use gentle motions when handling the powder.
- If preparing a solution, add the solid to the solvent slowly to prevent splashing.
- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.
- Storage:
 - Store **11-Oxomogroside II A1** in a tightly sealed container in a cool, dry place.
 - For long-term storage, refer to the supplier's recommendation, which for similar compounds is often at -20°C.
 - Keep the container in a designated and labeled storage area.

Disposal Plan

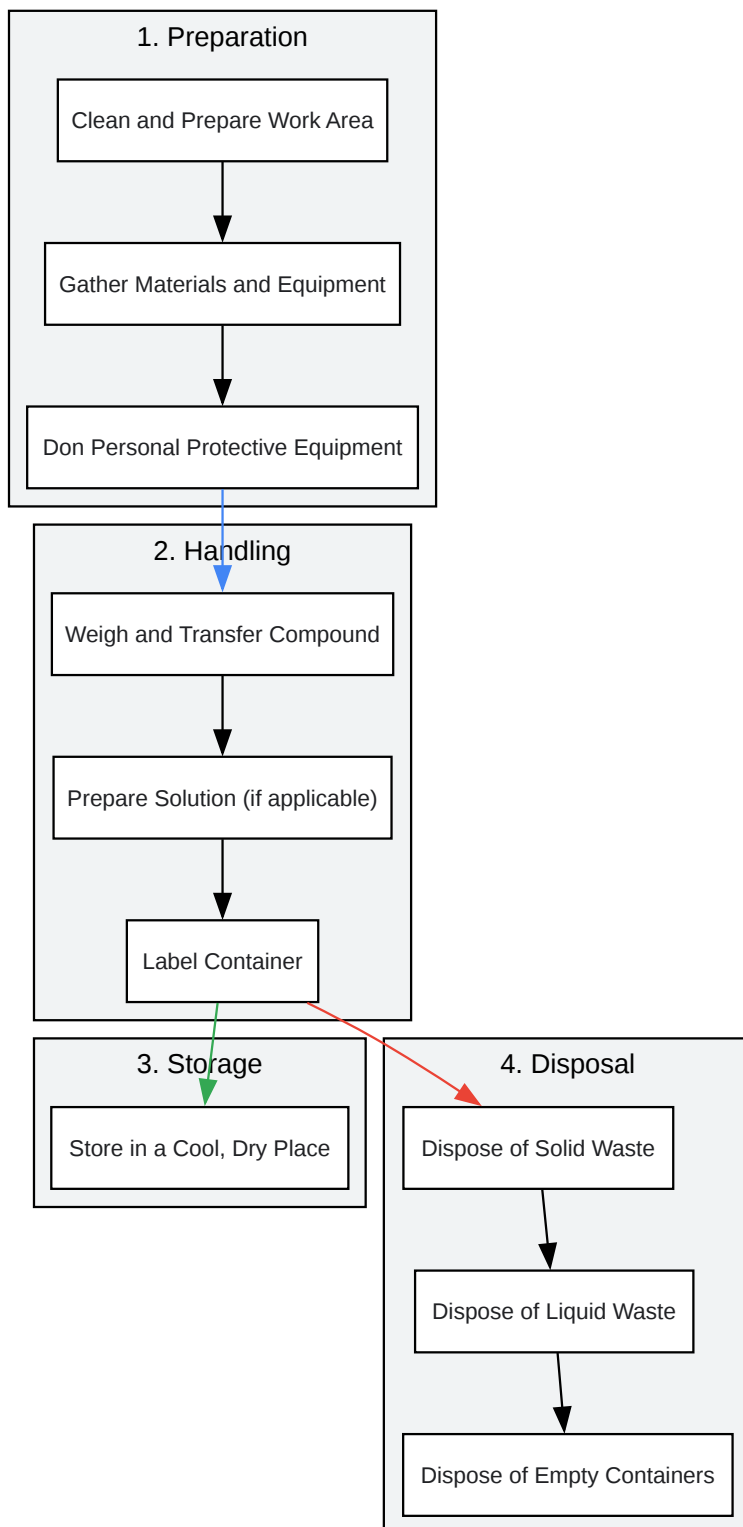
Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.

- Solid Waste:
 - Contaminated materials such as gloves, weighing paper, and paper towels should be collected in a designated solid waste container.
 - If local regulations permit, non-hazardous solid chemical waste may be disposed of in the regular trash, provided it is securely contained.
- Liquid Waste:
 - Unused solutions of **11-Oxomogroside II A1** should be collected in a properly labeled waste container.
 - Do not pour chemical waste down the sink unless it is explicitly permitted by your institution's environmental health and safety (EHS) office.

- Empty Containers:
 - Rinse empty containers thoroughly with an appropriate solvent before disposal.
 - The rinsate should be collected as chemical waste.
 - Deface the label of the empty container before placing it in the appropriate recycling or trash receptacle.

Experimental Workflow Diagram

Workflow for Handling 11-Oxomogroside II A1



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Caption: Procedural workflow for the safe handling of **11-Oxomogroside II A1**.

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References

- 1. 11-Oxomogroside II A1 | 942612-74-0 [amp.chemicalbook.com]
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